

handling and storage procedures for dimethyltin dichloride in the lab

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Compound of Interest

Compound Name: Dimethyltin

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Application Notes and Protocols for Dimethyltin Dichloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyltin dichloride (CAS No. 753-73-1) is a versatile organotin compound utilized as a catalyst, a stabilizer for PVC, and an intermediate in the synthesis of other organotin compounds.[1][2] It is also employed in the production of coatings for glass.[3] However, organotin compounds are known for their toxicity, and **dimethyltin** dichloride is classified as highly hazardous.[4][5] It is fatal if inhaled, toxic if swallowed or in contact with skin, causes severe skin burns and eye damage, and is suspected of damaging the unborn child.[6][7] Furthermore, it causes damage to the nervous and immune systems through prolonged or repeated exposure.[7][8]

These application notes provide detailed procedures and safety protocols for the handling and storage of **dimethyltin** dichloride in a laboratory setting to ensure the safety of personnel and the integrity of experimental work.

Hazard Identification and Classification

Dimethyltin dichloride is a white crystalline powder that is moisture-sensitive.[6][9] It is crucial to be fully aware of its hazard classifications before handling.

GHS Hazard Statements:[7]

- H301+H311: Toxic if swallowed or in contact with skin.
- H330: Fatal if inhaled.
- H314: Causes severe skin burns and eye damage.
- H361d: Suspected of damaging the unborn child.
- H372: Causes damage to the nervous system and the immune system through prolonged or repeated exposure.
- EUH071: Corrosive to the respiratory tract.[7]

Due to its high toxicity and corrosive nature, all handling must be performed with strict adherence to safety protocols.

Physical, Chemical, and Toxicological Properties

A summary of the key quantitative data for **dimethyltin** dichloride is presented below for easy reference.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₂ H ₆ Cl ₂ Sn	[6]
Molecular Weight	219.68 g/mol	[4]
Appearance	White crystalline powder	[6][9]
Melting Point	103 - 110 °C / 217.4 - 230 °F	[6][8]
Boiling Point	188 - 190 °C / 370.4 - 374 °F	[6]
Water Solubility	Slightly soluble (20 g/L at 20°C); reacts with water	[1][3]
Synonyms	Dichlorodimethylstannane, Dichlorodimethyltin	[6][9]

Table 2: Toxicological Data

Parameter	Value	Species	Source(s)
LD50 Oral	73.9 mg/kg	Rat	[10]
LD50 Dermal	404 mg/kg	Rabbit	[6]
LC50 Inhalation	115 mg/m ³ /4hr	Rat	[4]
LC50 Inhalation	125 mg/L/1h	Rat	[6]

Table 3: Occupational Exposure Limits (as Sn)

Limit	Value	Source(s)
OSHA PEL (TWA)	0.1 mg/m ³	[4]
ACGIH TLV (TWA)	0.1 mg/m ³	[9]
ACGIH TLV (STEL)	0.2 mg/m ³	[4][9]
NIOSH IDLH	25 mg/m ³	[4]

Laboratory Handling and Storage Protocols

Protocol for Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent any exposure.

- **Eye/Face Protection:** Wear chemical safety goggles and a full-face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[9\]](#)
- **Skin Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene). Consult manufacturer data for breakthrough times. Wear a flame-resistant lab coat and appropriate protective clothing to prevent skin exposure.[\[9\]](#)
- **Respiratory Protection:** All work must be conducted in a certified chemical fume hood to keep airborne concentrations below permissible exposure limits.[\[9\]](#) For situations where a fume hood is not feasible or for emergency response, use a full-face respirator with appropriate cartridges or a self-contained breathing apparatus (SCBA), following OSHA respirator regulations in 29 CFR 1910.134.[\[9\]](#)

Protocol for Safe Handling and Use

This protocol outlines the steps for using **dimethyltin** dichloride as a catalyst in a laboratory-scale reaction.

- **Preparation and Pre-Reaction Setup:**
 - Designate a specific area within a chemical fume hood for the experiment.
 - Ensure an eyewash station and safety shower are readily accessible.[\[9\]](#)
 - Assemble all glassware and equipment. Ensure it is completely dry, as **dimethyltin** dichloride is moisture-sensitive.[\[6\]](#)[\[9\]](#) The entire apparatus should be flushed with an inert gas like nitrogen or argon.[\[11\]](#)
 - Place a container for solid waste and a separate, labeled container for liquid waste inside the fume hood.

- Weighing and Dispensing:
 - Handle the solid compound carefully to minimize dust generation and accumulation.^[9]
 - Weigh the required amount of **dimethyltin** dichloride in a tared, sealed container within the fume hood.
 - If transferring to a reaction vessel, do so under a stream of inert gas.
- Running the Reaction:
 - Add the **dimethyltin** dichloride to the reaction mixture slowly.
 - Maintain the inert atmosphere throughout the reaction.
 - Continuously monitor the reaction for any unexpected changes.
- Post-Reaction Workup and Decontamination:
 - Upon completion, quench the reaction carefully according to the specific experimental procedure.
 - Clean all contaminated glassware and equipment thoroughly.
 - Wipe down the surfaces of the fume hood with an appropriate decontaminating solution.
- Waste Disposal:
 - Dispose of all waste (solid and liquid) in appropriately labeled hazardous waste containers.
 - Do not flush into the sewer system or allow it to contaminate ground water.^[8]
 - Follow all local, regional, and national regulations for hazardous waste disposal.

Protocol for Storage

Proper storage is critical to maintain the chemical's stability and prevent accidental exposure.

- Storage Conditions:
 - Store in a cool, dry, and well-ventilated place.[\[10\]](#)[\[12\]](#)
 - The storage area should be a designated corrosives area.[\[9\]](#)
- Container Requirements:
 - Keep the container tightly closed to protect from moisture.[\[9\]](#)[\[10\]](#)
 - For long-term storage, consider storing under a nitrogen atmosphere.[\[9\]](#)
- Access and Security:
 - Store the chemical in a locked cabinet or a secure, approved area to restrict access to authorized personnel only.[\[10\]](#)[\[13\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents.[\[8\]](#)

Emergency Procedures

Immediate and appropriate action is vital in the event of an emergency.

Table 4: First-Aid Measures

Exposure Route	First-Aid Protocol	Source(s)
Inhalation	Remove the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.	[9] [10]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.	[9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.	[6] [9]
Ingestion	Do NOT induce vomiting. If the victim is conscious, give a cupful of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[9]

Spill and Leak Response

- Evacuate: Immediately evacuate personnel from the spill area. Keep people away and upwind of the spill.[\[8\]](#)
- Ventilate: Ensure the area is well-ventilated, but perform this action from a safe distance.
- Contain: Prevent the spill from entering drains or waterways.[\[13\]](#)
- Clean-up:

- Wear full PPE, including respiratory protection.
- For solid spills, carefully sweep or vacuum the material and place it into a suitable, labeled container for disposal.[9]
- Avoid actions that generate dust.[9]
- Clean the affected area thoroughly once the material is removed.

Workflow for Safe Handling and Emergency Response

The following diagram illustrates the logical workflow for handling **dimethyltin** dichloride, from preparation to emergency response.

Caption: Workflow for handling and storing **dimethyltin** dichloride.

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